

SAR-20347 Vehicle Control Formulations

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: SAR-20347

Cat. No.: S542453

Get Quote

The table below summarizes preparation methods for vehicle controls from supplier data and a published study.

Application	Recommended Formulation	Preparation Method & Notes	Source
General In Vitro Use	100% DMSO	Prepare stock solution at 55 mg/mL (123.64 mM) . Sonication is recommended to aid dissolution. The solution should be clear.	[1]

| **In Vivo Administration (Solution)** | 10% DMSO + 40% PEG 300 + 5% Tween 80 + 45% Saline | 1. Sequentially add solvents, clarifying after each step. 2. **Sonication and/or heating** may be necessary. 3. Final concentration: **2 mg/mL (4.5 mM)**. 4. Prepare working solution fresh for immediate use. | [1] | | **In Vivo Administration (Suspension)** | 10% DMSO + 90% (20% SBE- β -CD in Saline) | 1. Add DMSO stock to the SBE- β -CD/Saline solution. 2. Final concentration: **2.5 mg/mL (5.62 mM)** clear solution. 3. *SBE- β -CD in Saline*: Dissolve 2g SBE- β -CD in 10 mL Saline; stable 1 week at 4°C. | [2] | | **Mouse Psoriasis Model** | Not fully specified (likely similar to above) | Administered to wild-type mice by **oral gavage** as a control alongside **SAR-20347** (50 mg/kg). | [3] |

Experimental Protocols from Research

Here are detailed methodologies for key experiments using **SAR-20347**, as described in the publication by Works et al. [3].

In Vitro: Cytokine-Induced STAT Phosphorylation Assay

This protocol measures the inhibition of JAK/STAT pathway signaling in cells.

- **Cell Lines:** TF-1 and NK-92 cells, cultured per ATCC recommendations.
- **Serum Restriction:** Culture cells overnight in starvation medium (e.g., OptiMEM with 0.5% charcoal/dextran-stripped FBS).
- **Compound Treatment:** Plate cells in a 96-well v-bottom plate. Incubate with **SAR-20347** (in 0.5% DMSO) for **20 minutes at 37°C, 5% CO₂**.
- **Stimulation:** Stimulate cells with individual cytokines (e.g., IL-12, IL-22, IFN- α).
- **Measurement:** Lyse cells and measure phospho-STAT (p-STAT) levels in duplicate using a compatible assay (e.g., MSD plates). Calculate IC₅₀ values relative to DMSO/cytokine control.

In Vivo: Imiquimod-Induced Psoriasis Mouse Model

This protocol evaluates the efficacy of **SAR-20347** in a disease model.

- **Animals:** Female C57BL/6 mice, 7-9 weeks old.
- **Dosing Regimen:**
 - Administer **vehicle or 50 mg/kg SAR-20347** by oral gavage.
 - Apply **62.5 mg of 5% imiquimod cream** to the skin 30 minutes later.
 - Administer a **second dose** of vehicle or compound 5.5 hours after the first.
- **Duration:** Repeat this entire treatment regimen for **5 consecutive days**.
- **Endpoint Analysis:** On day 6, euthanize animals and collect samples for analysis (e.g., skin pathology, cytokine levels).

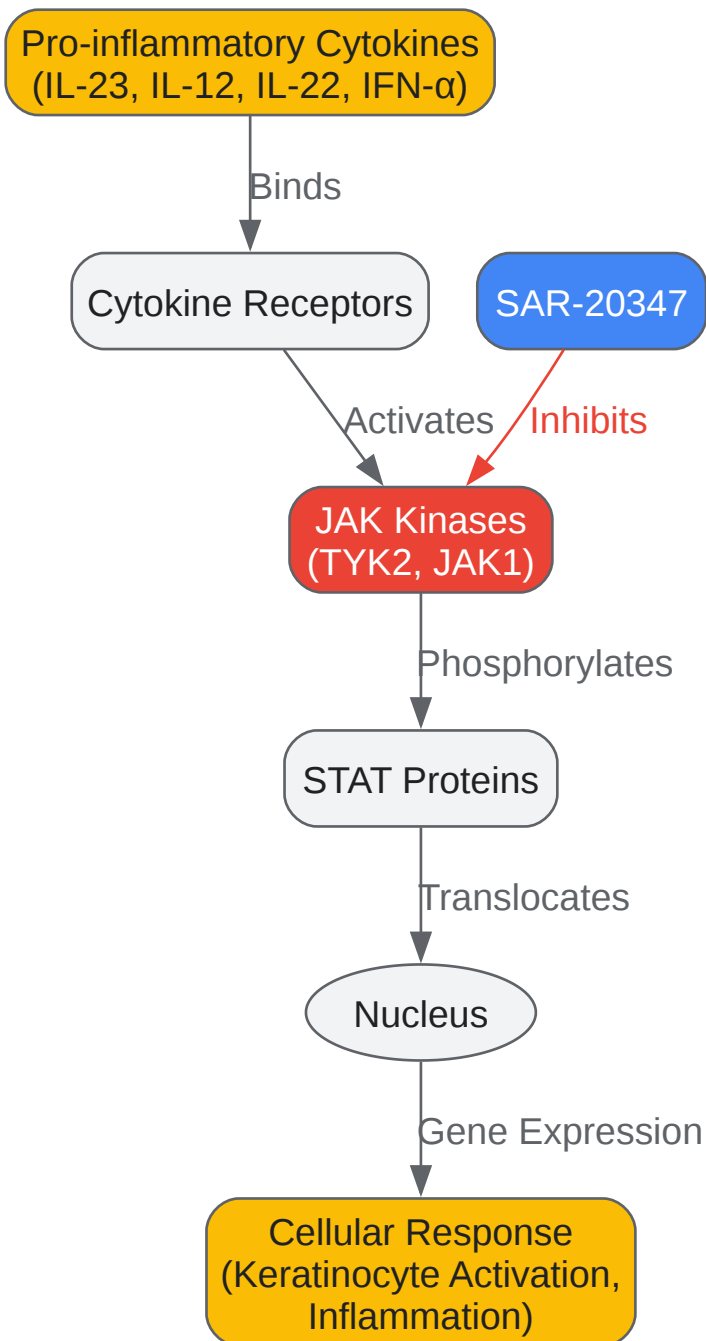
Troubleshooting Common Issues

- Problem: **SAR-20347** precipitates in vehicle solution.
 - **Solution:** Ensure solvents are added **sequentially** and mix thoroughly after each addition. Use **sonication and gentle heating** to dissolve the compound completely. For in vivo studies, prepare the solution fresh just before administration [1] [2].

- Problem: High background or poor response in cellular assays.
 - **Solution:** Confirm that serum restriction (starvation) is performed effectively to reduce baseline signaling. Optimize cytokine concentration and stimulation time in a pilot experiment. Use a freshly prepared DMSO stock solution to ensure compound activity [3].
- Problem: Lack of efficacy in the in vivo model.
 - **Solution:** Verify the dosing regimen, including the pre-treatment time before imiquimod application and the consistency of the twice-daily dosing schedule. Ensure the imiquimod cream is applied uniformly [3].

JAK-STAT Signaling Pathway Context

This diagram illustrates the key signaling pathways inhibited by **SAR-20347**, based on its role in psoriasis pathogenesis and its primary targets.



[Click to download full resolution via product page](#)

Key Technical Notes

- **Solubility is Critical:** DMSO stock concentration is high (55 mg/mL). Always use fresh, anhydrous DMSO and confirm complete dissolution for consistent activity [1].

- **Target Specificity:** **SAR-20347** inhibits TYK2 with highest potency (IC₅₀ 0.6 nM), followed by JAK1, JAK2, and JAK3. Consider this profile when interpreting results [3] [1].
- **Positive Controls:** The published study uses TYK2 mutant mice as a genetic control alongside vehicle-treated wild-type mice to validate the inhibitor's effects [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - SAR | JAK | Tyrosine Kinases | TargetMol 20347 [targetmol.com]
2. SAR-20347 | TYK2 Inhibitor [medchemexpress.com]
3. Inhibition of TYK2 and JAK1 Ameliorates Imiquimod ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [SAR-20347 Vehicle Control Formulations]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b542453#sar-20347-vehicle-control-preparation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com